

# CAS number and molecular formula for aluminum perchlorate.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aluminum perchlorate

Cat. No.: B076089

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## In-Depth Technical Guide to Aluminum Perchlorate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **aluminum perchlorate**, including its chemical properties, synthesis protocols, and relevant applications. The information is intended for use by professionals in research and development.

## Core Chemical Data

**Aluminum perchlorate** is an inorganic compound that exists in both anhydrous and hydrated forms. The nonahydrate is the most common form. It is a powerful oxidizing agent and should be handled with care.

Property	Aluminum Perchlorate (Anhydrous)	Aluminum Perchlorate Nonahydrate
CAS Number	14452-39-2	81029-06-3
Molecular Formula	$\text{Al}(\text{ClO}_4)_3$	$\text{Al}(\text{ClO}_4)_3 \cdot 9\text{H}_2\text{O}$
Molar Mass	325.33 g/mol	487.46 g/mol
Appearance	White solid	White crystalline solid
Density	2.30 g/cm <sup>3</sup>	1.86 g/cm <sup>3</sup>
Melting Point	Decomposes at 160 °C	82 °C (decomposes)
Solubility in water	Soluble	180.4 g/100 mL (0 °C), 209.6 g/100 mL (25 °C)
Other Solubilities	Soluble in ethanol, insoluble in chloroform and dichloromethane	Soluble in various organic solvents

## Experimental Protocols

### Synthesis of Aluminum Perchlorate Nonahydrate

#### $[\text{Al}(\text{ClO}_4)_3 \cdot 9\text{H}_2\text{O}]$

This protocol describes the synthesis of **aluminum perchlorate** nonahydrate from aluminum hydroxide and perchloric acid.[\[1\]](#)

Materials:

- Aluminum hydroxide  $[\text{Al}(\text{OH})_3]$
- Perchloric acid ( $\text{HClO}_4$ ), 10-35% solution by mass
- Deionized water
- pH meter or pH indicator strips
- Reaction vessel (glass beaker or flask)

- Stirring apparatus
- Filtration apparatus (e.g., Büchner funnel and flask)
- Evaporation dish
- Crystallization dish

#### Procedure:

- Preparation of Perchloric Acid Solution: If starting with a concentrated perchloric acid solution, dilute it with deionized water to the desired concentration (e.g., 20-25% by mass).
- Reaction: Slowly add the washed aluminum hydroxide to the perchloric acid solution in batches while stirring continuously.[\[2\]](#)
- Temperature and pH Control: Monitor the reaction temperature and maintain it below 70°C. Continue adding aluminum hydroxide until the pH of the solution reaches 3-5.[\[2\]](#)
- Digestion: Allow the reaction mixture to stand overnight to ensure complete reaction.[\[2\]](#)
- Filtration: Filter the solution to remove any unreacted aluminum hydroxide or other solid impurities.[\[2\]](#)
- Evaporation and Crystallization: Transfer the filtrate to an evaporation dish and gently heat to concentrate the solution. Once concentrated, cool the solution to induce crystallization.[\[2\]](#)
- Isolation of Crystals: Collect the **aluminum perchlorate** nonahydrate crystals by filtration.[\[2\]](#)

## Synthesis of Anhydrous Aluminum Perchlorate

### [Al(ClO<sub>4</sub>)<sub>3</sub>]

The synthesis of anhydrous **aluminum perchlorate** is a more complex process that requires handling of hazardous reagents.[\[1\]](#)

#### Materials:

- Aluminum chloride (AlCl<sub>3</sub>)

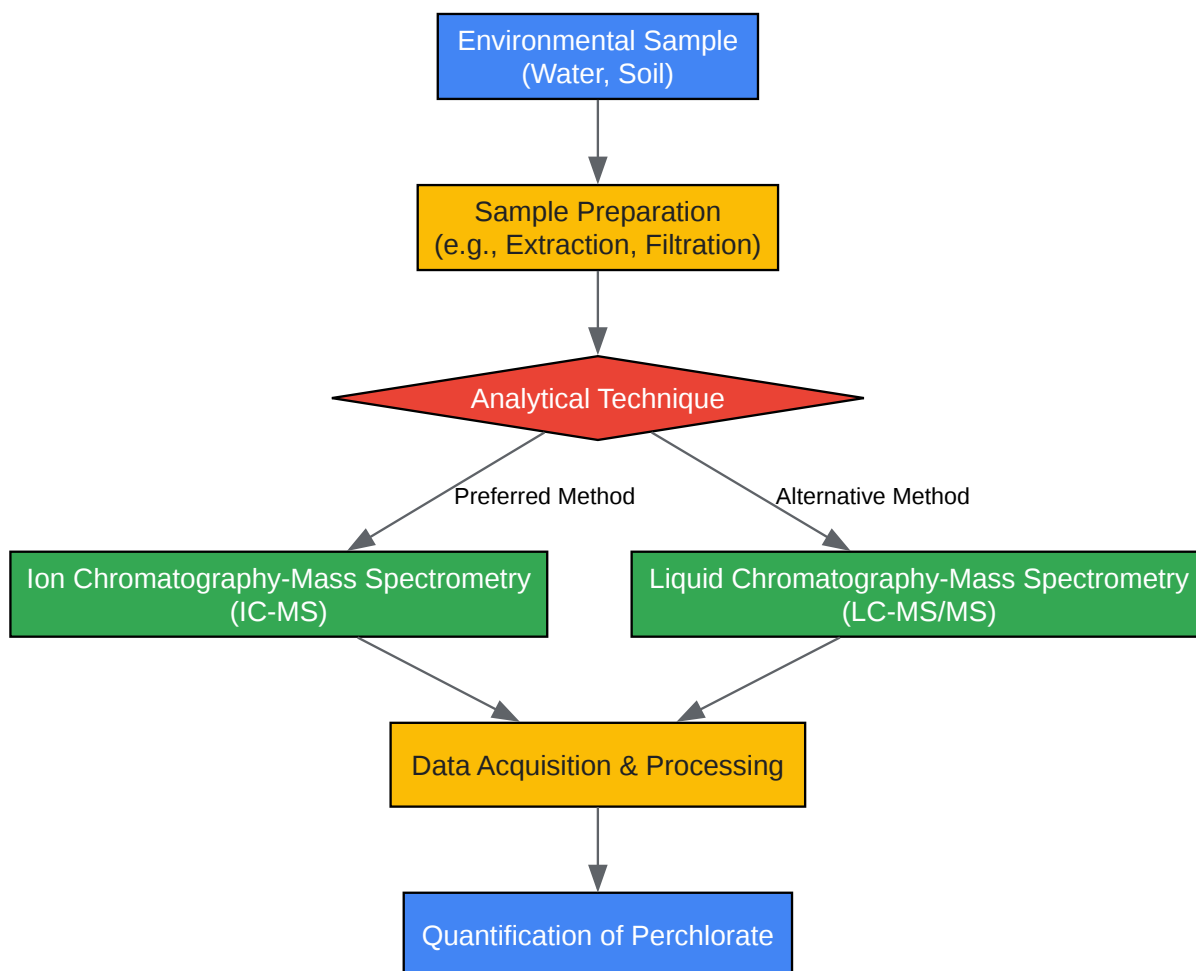
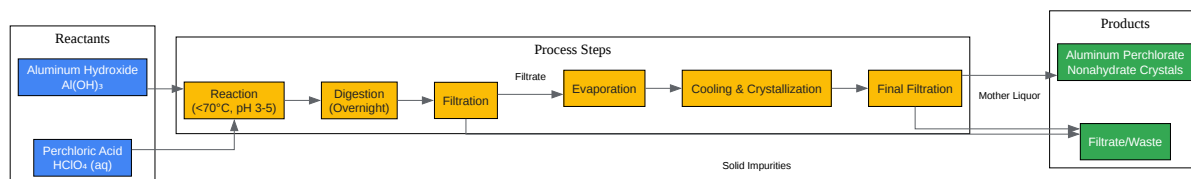
- Dichlorine hexoxide ( $\text{Cl}_2\text{O}_6$ )
- Reaction vessel suitable for low-temperature reactions
- Vacuum apparatus

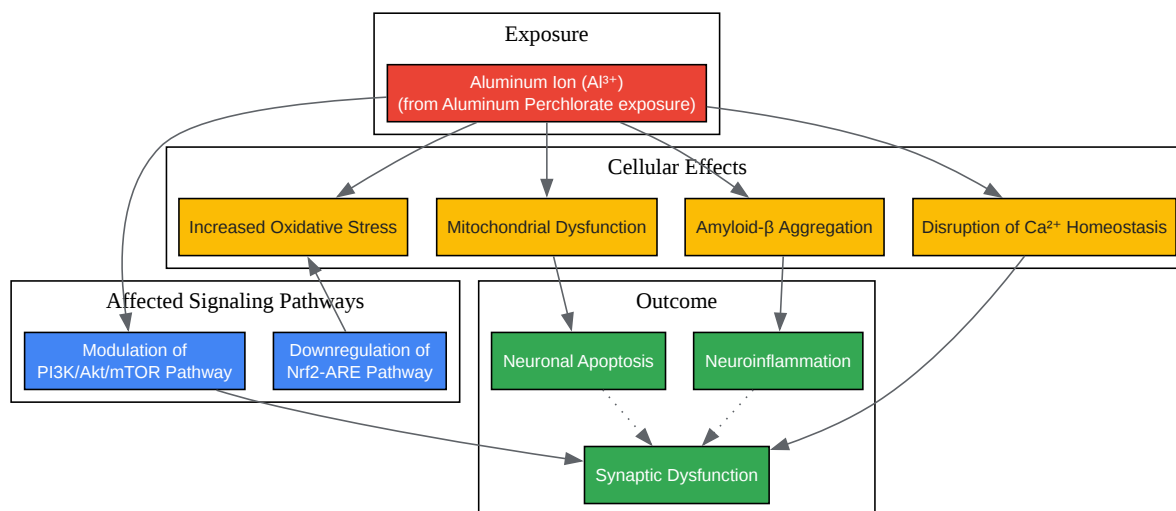
#### Procedure:

- Reaction: React aluminum chloride with dichlorine hexoxide at a temperature of  $-20^\circ\text{C}$ . The reaction produces  $\text{ClO}_2\text{Al}(\text{ClO}_4)_4$ , chlorine dioxide ( $\text{ClO}_2$ ), and chlorine ( $\text{Cl}_2$ ).<sup>[1]</sup>
- Isolation of Intermediate: Isolate the resulting  $\text{ClO}_2\text{Al}(\text{ClO}_4)_4$ .
- Thermal Decomposition: Heat the isolated intermediate to  $90^\circ\text{C}$  under vacuum. This will decompose the intermediate to yield anhydrous **aluminum perchlorate**.<sup>[1]</sup>

## Visualized Workflows and Pathways

### Synthesis Workflow for Aluminum Perchlorate Nonahydrate





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## References

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- 2. CN104445075A - Preparation method of aluminum perchlorate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [CAS number and molecular formula for aluminum perchlorate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076089#cas-number-and-molecular-formula-for-aluminum-perchlorate]

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